

A Comprehensive Technical Guide to the Safety and Handling of Dipentyl Phthalate-d4

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Compound of Interest

Compound Name: *Dipentyl phthalate-3,4,5,6-d4*

Cat. No.: *B570221*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for Dipentyl phthalate-d4 (CAS No. 358730-89-9), a deuterated analog of Dipentyl phthalate. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Dipentyl phthalate-d4 is classified as a hazardous substance. The following table summarizes its GHS classification.^{[1][2]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Reproductive Toxicity	1B	H360FD: May damage fertility. May damage the unborn child. [2]
Specific Target Organ Toxicity, Single Exposure (Respiratory Irritation)	3	H335: May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life. [2]

Signal Word: Danger[2][3]

Pictograms:

- Health Hazard (GHS08)
- Exclamation Mark (GHS07)
- Environment (GHS09)

Physical and Chemical Properties

A summary of the key physical and chemical properties of Dipentyl phthalate-d4 is provided below.

Property	Value
Molecular Formula	C ₁₈ H ₂₂ D ₄ O ₄ [1]
Molecular Weight	310.42 g/mol
Appearance	Clear, colorless liquid[4]
Melting Point	-55 °C / -67 °F[5]
Boiling Point	342 °C / 647.6 °F[5]
Flash Point	118 °C / 244.4 °F (closed cup)[4]
Specific Gravity	1.023[5]
Water Solubility	Not miscible or difficult to mix in water.[6]

Experimental Protocols

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory when handling Dipentyl phthalate-d4.

- Eye Protection: Wear chemical safety goggles and/or a face shield.[1][7]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.[4] Wear a lab coat or other protective clothing to prevent skin contact.[4][7]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[1][5] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have an eyewash station and safety shower readily accessible.[4]
- Dispensing: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[1][5] Avoid contact with skin and eyes.[1]

- General Hygiene: Do not eat, drink, or smoke in the laboratory.^[1] Wash hands thoroughly after handling the substance.^{[1][4]}
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.^[4]

Storage

Proper storage is essential to maintain the chemical's integrity and prevent accidents.

- Container: Store in a tightly closed container.^[4]
- Location: Store in a cool, dry, and well-ventilated area.^{[1][4]} Keep away from direct sunlight and sources of ignition.^[1]
- Temperature: Recommended storage temperatures vary based on the form of the substance^[1]:
 - Pure form: -20°C (3 years), 4°C (2 years)
 - In solvent: -80°C (6 months), -20°C (1 month)
- Incompatibilities: Avoid storage with strong oxidizing agents.^[4]

Spill and Leak Procedures

- Immediate Action: Evacuate personnel from the spill area.^[1]
- Ventilation: Ensure adequate ventilation.^[1]
- Containment: Prevent further leakage or spillage if it is safe to do so.^[2] Do not let the product enter drains.^[2]
- Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.^{[2][4]}
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.^[1]

Disposal

Dispose of Dipentyl phthalate-d4 and its containers in accordance with local, state, and federal regulations.^[1] Offer surplus and non-recyclable solutions to a licensed disposal company.^[2] Do not release into the environment.^[2]

Toxicological Information

Dipentyl phthalate-d4 is harmful if swallowed and causes skin and eye irritation.^[1] The primary concern with phthalates is their potential for reproductive toxicity.^{[2][4][5]} Studies on non-deuterated Dipentyl phthalate have shown adverse effects on fertility and fetal development.^[4] ^[5] Phthalates are known endocrine disruptors.^[5]

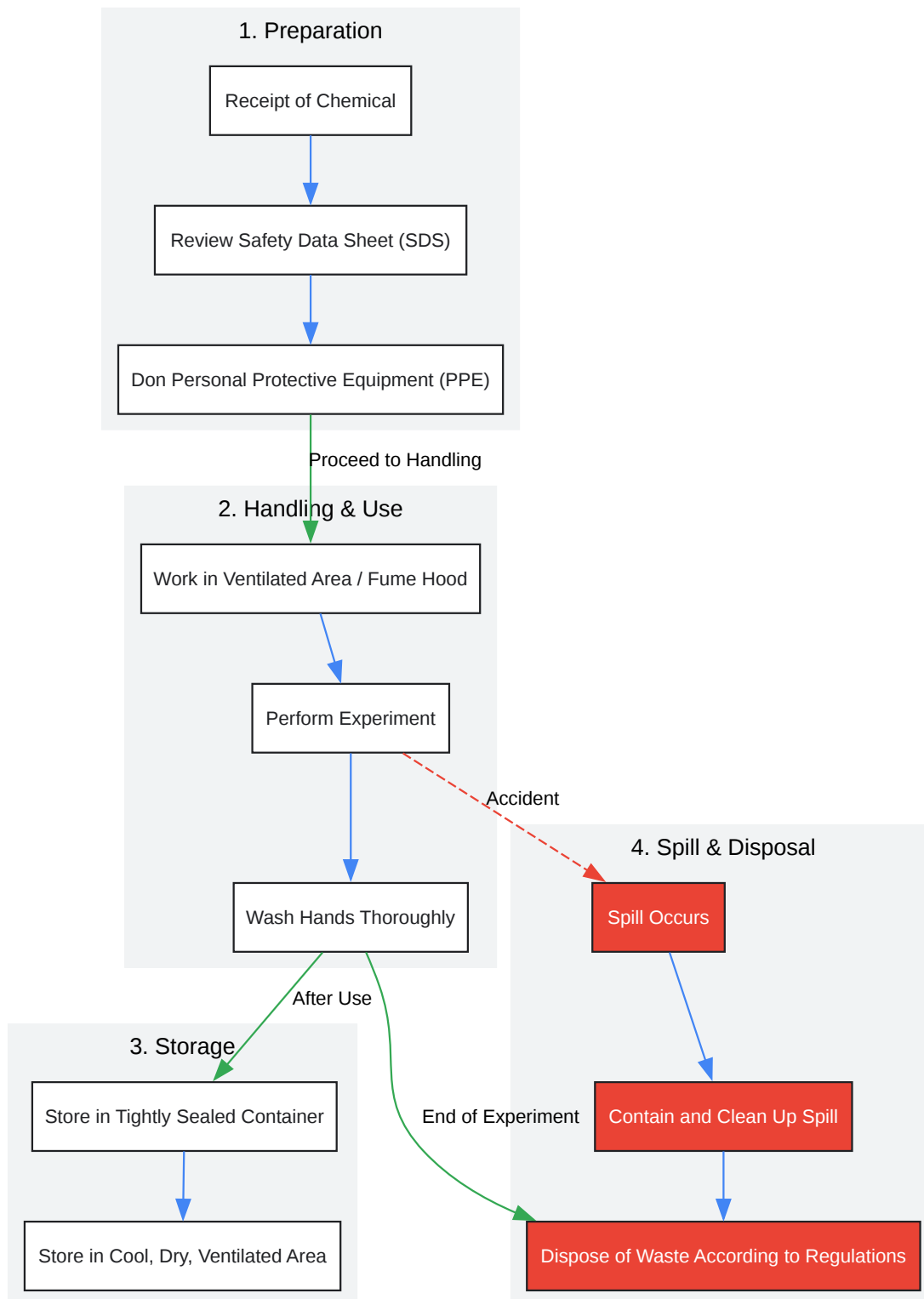
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.^[4]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.^{[1][4]}
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Get medical attention.^{[1][4]}

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of Dipentyl phthalate-d4 from receipt to disposal.

Safe Handling Workflow for Dipentyl Phthalate-d4

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